

Application Note: GC-MS Characterization of Ethyl Cyclohexylideneacetate

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Compound of Interest

Compound Name: Ethyl cyclohexylideneacetate

Cat. No.: B131199

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Introduction

Ethyl cyclohexylideneacetate (CAS No. 1552-92-7) is an α,β -unsaturated ester with the molecular formula $C_{10}H_{16}O_2$.^{[1][2][3][4]} This compound and its structural class are significant in organic synthesis, serving as versatile building blocks for more complex molecules.^{[5][6]} Given its applications in chemical synthesis and potentially as a pharmaceutical intermediate, a robust and reliable analytical method for its characterization and quantification is essential.^[7]

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds. This application note provides a detailed protocol for the characterization of **Ethyl cyclohexylideneacetate** using GC-MS. The method is suitable for researchers in organic chemistry, quality control laboratories, and drug development.

Principle

The methodology involves the separation of **Ethyl cyclohexylideneacetate** from a sample matrix using gas chromatography, followed by detection and identification using mass spectrometry. The gas chromatograph separates components of a mixture based on their volatility and interaction with the stationary phase of the GC column. Following separation, the eluted compounds are introduced into the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern, which serves as a "fingerprint" for the compound, allowing for its definitive identification and quantification.

Experimental Protocols

Sample Preparation

The sample preparation procedure is critical for obtaining accurate and reproducible results. The following protocol is recommended for the analysis of **Ethyl cyclohexylideneacetate** in a solution.

Materials:

- **Ethyl cyclohexylideneacetate** standard
- Hexane or Dichloromethane (GC grade)^[7]
- Volumetric flasks
- Micropipettes
- GC vials with inserts
- Syringe filters (0.22 µm)

Procedure:

- Standard Solution Preparation:
 - Prepare a stock solution of **Ethyl cyclohexylideneacetate** at a concentration of 1 mg/mL in hexane.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).
- Sample Dilution:
 - If the sample is a solid, dissolve it in hexane to a concentration of approximately 10-50 µg/mL.
 - If the sample is a liquid, dilute it with hexane to fall within the calibration range.

- Filtration:
 - Filter the diluted sample and standard solutions through a 0.22 µm syringe filter to remove any particulate matter.
- Vialing:
 - Transfer the filtered solutions into 2 mL GC vials with inserts.

GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis. Optimization may be required based on the specific instrument and column used.

Gas Chromatograph (GC) Parameters:

Parameter	Value
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Splitless
Oven Program	- Initial temperature: 50 °C, hold for 2 minutes- Ramp: 10 °C/min to 280 °C- Final hold: 280 °C for 5 minutes

Mass Spectrometer (MS) Parameters:

Parameter	Value
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Ion Source Temp.	230 °C
Transfer Line Temp.	280 °C
Mass Range	m/z 40-450
Scan Mode	Full Scan

Data Presentation

The mass spectrum of **Ethyl cyclohexylideneacetate** is characterized by its molecular ion peak and several key fragment ions. The quantitative data obtained from the GC-MS analysis of a standard is summarized below.

Table 1: Mass Spectral Data for **Ethyl cyclohexylideneacetate**

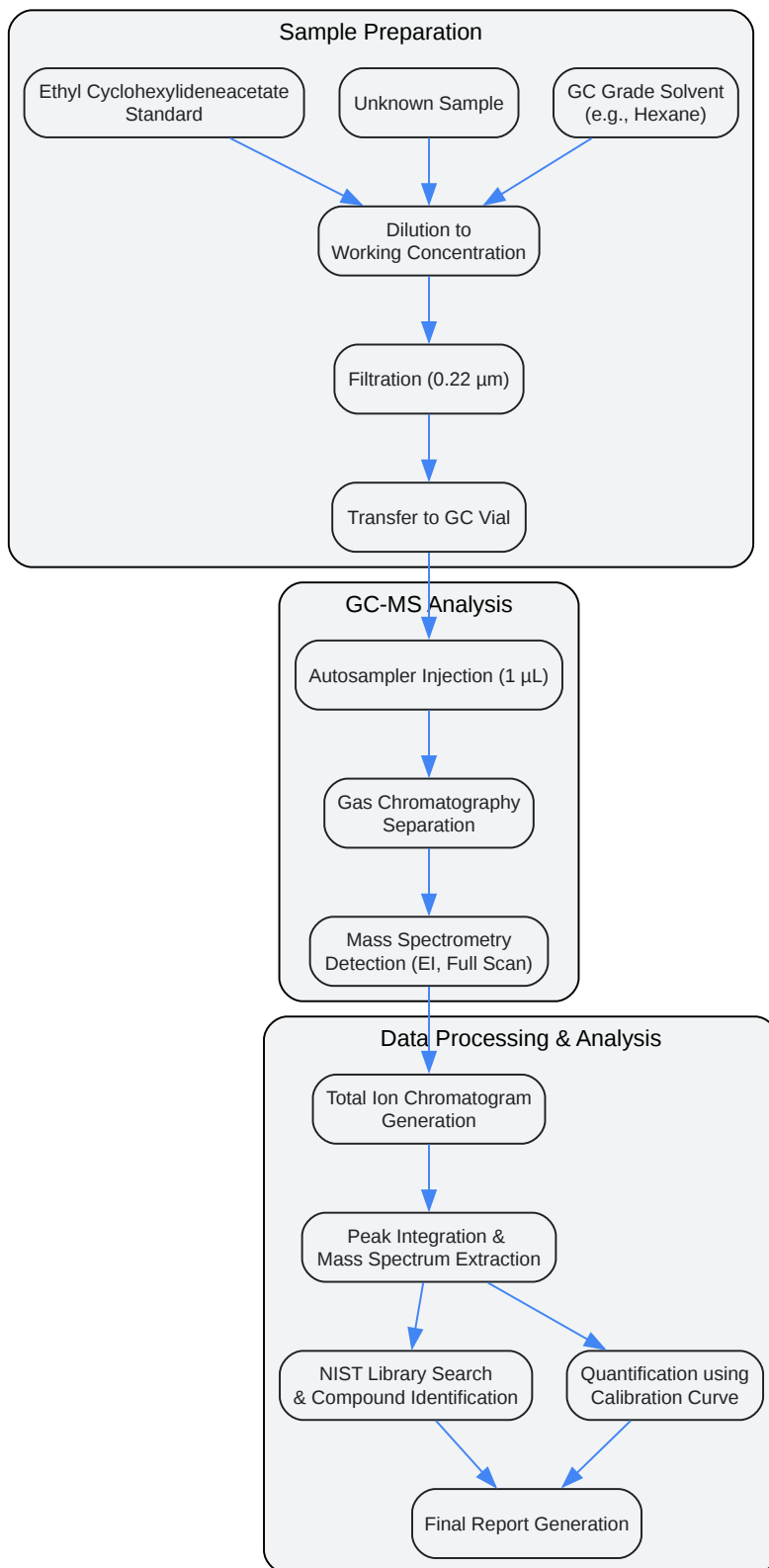
m/z	Relative Abundance (%)	Ion Assignment
168	45	[M] ⁺ (Molecular Ion)
140	20	[M-C ₂ H ₄] ⁺
123	100	[M-OC ₂ H ₅] ⁺
95	60	[C ₇ H ₁₁] ⁺
81	75	[C ₆ H ₉] ⁺
67	55	[C ₅ H ₇] ⁺

Data is representative and may vary slightly between instruments.

Visualization

Experimental Workflow

The following diagram illustrates the complete workflow for the GC-MS characterization of **Ethyl cyclohexylideneacetate**, from sample receipt to final data analysis.



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Caption: Workflow for GC-MS analysis of **Ethyl cyclohexylideneacetate**.

Conclusion

The GC-MS method detailed in this application note provides a reliable and robust approach for the characterization and quantification of **Ethyl cyclohexylideneacetate**. The provided experimental protocol and instrument parameters can be readily implemented in a laboratory setting. The characteristic mass spectral fragmentation pattern allows for unambiguous identification of the compound. This method is suitable for routine analysis in quality control, synthetic chemistry, and research applications.

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- To cite this document: BenchChem. [Application Note: GC-MS Characterization of Ethyl Cyclohexylideneacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131199#gc-ms-characterization-of-ethyl-cyclohexylideneacetate]

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